

U-83836E: A Technical Overview of its Free Radical Scavenging Capabilities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: U-83836E

Cat. No.: B1682668

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

U-83836E, a lazaroid compound, has demonstrated notable potential as a potent inhibitor of iron-dependent lipid peroxidation and a scavenger of free radicals. This document provides a comprehensive technical guide on the core aspects of **U-83836E**'s free radical scavenging activity. It consolidates available quantitative data, outlines detailed experimental protocols from key studies, and visualizes relevant mechanisms and workflows to support further research and development in neuroprotection and related therapeutic areas.

Introduction

U-83836E is a 21-aminosteroid, part of the lazaroid family of compounds, which are potent inhibitors of lipid peroxidation. Its primary mechanism of action is attributed to its ability to scavenge oxygen-centered free radicals and inhibit iron-catalyzed lipid peroxidation, thereby protecting cell membranes from oxidative damage. This property has made it a subject of interest in the context of neurodegenerative diseases and acute central nervous system (CNS) injuries where oxidative stress plays a significant pathological role.

Quantitative Data on Free Radical Scavenging Activity

The efficacy of **U-83836E** as a free radical scavenger has been quantified in various studies. The following table summarizes key quantitative data, providing a comparative overview of its activity.

Assay/Model	Key Parameter	Result	Reference
Iron-catalyzed lipid peroxidation	IC50	1.5 μ M	
Rat brain homogenate lipid peroxidation	IC50	1.5 μ M	
Rat spinal cord homogenate lipid peroxidation	IC50	2.5 μ M	
Human low-density lipoprotein (LDL) oxidation	Inhibition	Potent	
Post-traumatic spinal cord ischemia	Neuroprotection	Effective	

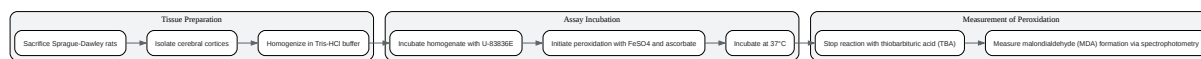
Experimental Protocols

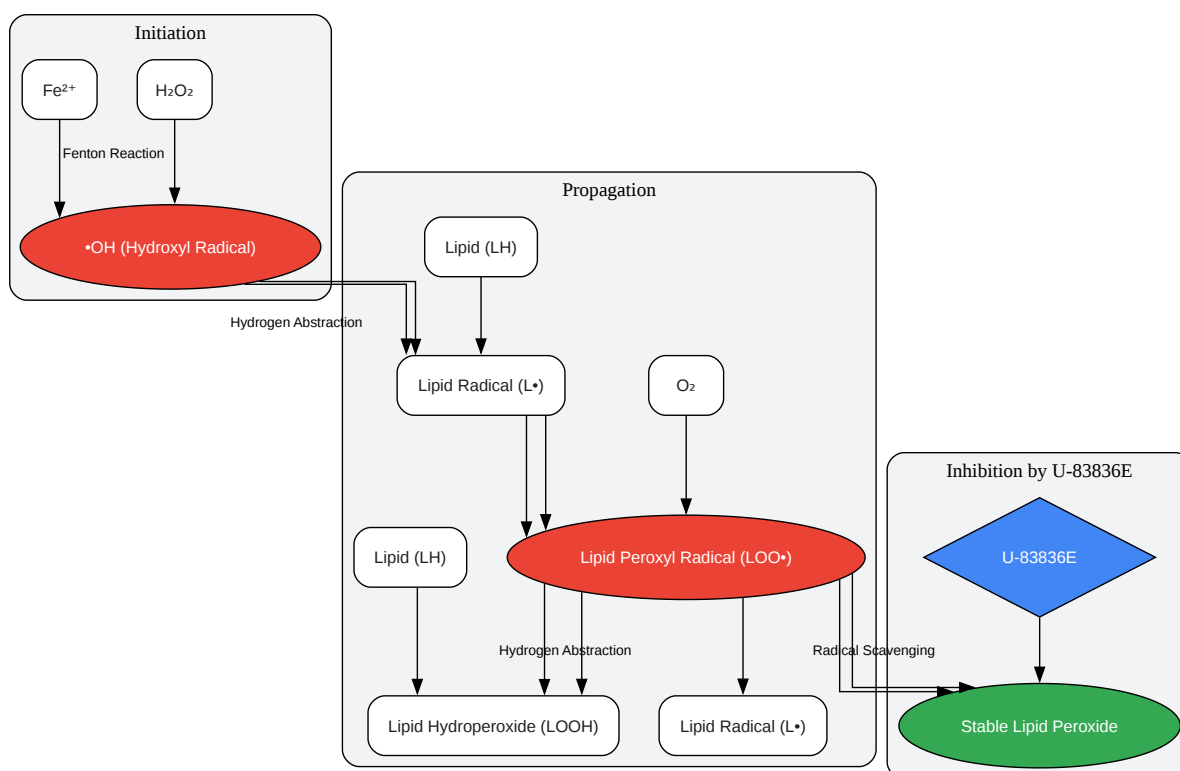
Detailed methodologies are crucial for the replication and extension of research findings. The following sections describe the key experimental protocols used to evaluate the free radical scavenging activity of **U-83836E**.

Inhibition of Iron-Catalyzed Lipid Peroxidation in Rat Brain Homogenates

This assay assesses the ability of a compound to prevent lipid peroxidation induced by iron in a biological tissue sample.

Workflow:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [U-83836E: A Technical Overview of its Free Radical Scavenging Capabilities]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682668#u-83836e-free-radical-scavenging-activity\]](https://www.benchchem.com/product/b1682668#u-83836e-free-radical-scavenging-activity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com